

Dactylocycline D: A Technical Overview of Biological Activity

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Compound of Interest

Compound Name: Dactylocycline D

Cat. No.: B606931

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Introduction

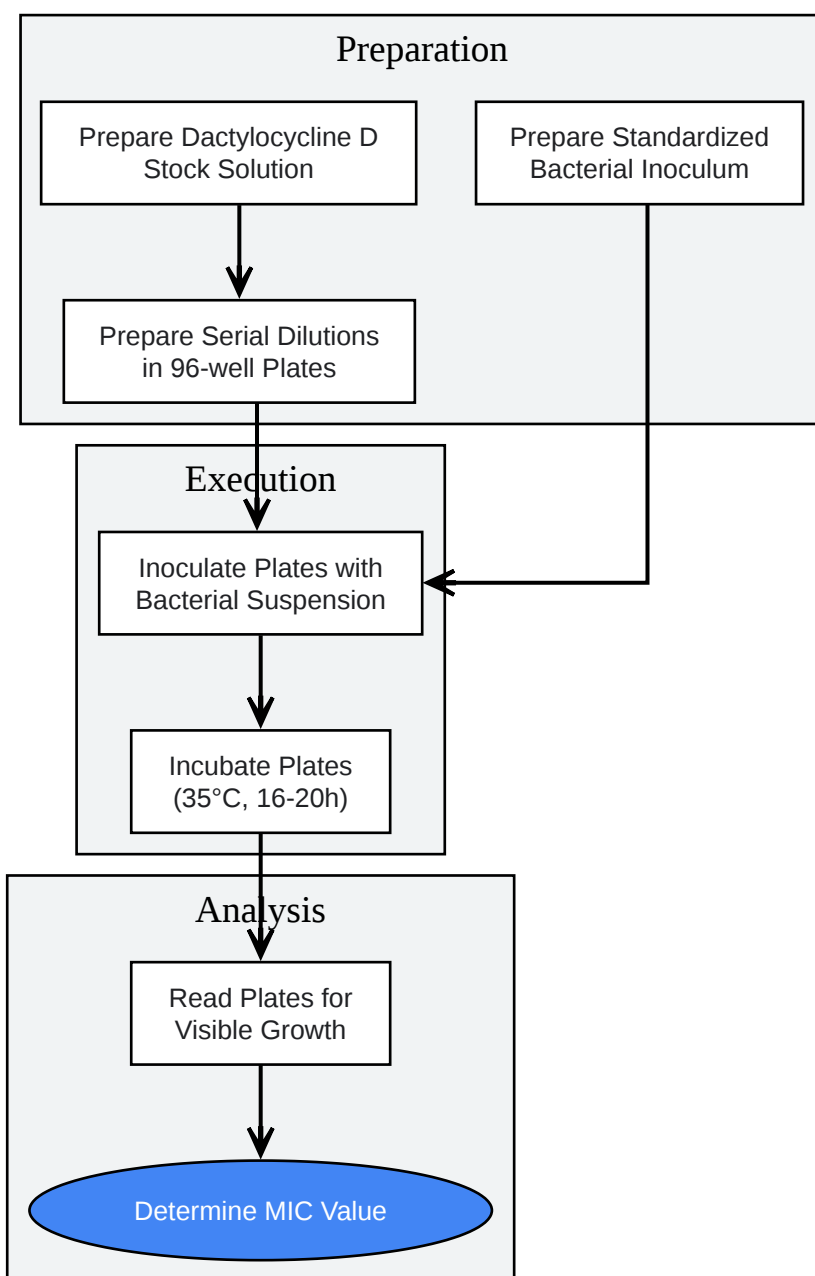
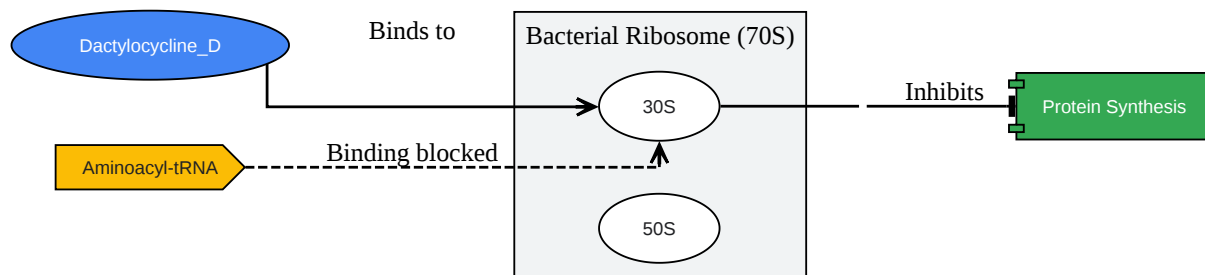
Dactylocycline D is a member of the dactylocycline class of antibiotics, which are novel tetracycline derivatives produced by the fermentation of *Dactylosporangium* sp.[1]. These compounds are notable for their activity against Gram-positive bacteria, including strains that have developed resistance to traditional tetracycline antibiotics[2][3]. Structurally, dactylocyclines are characterized as naturally occurring tetracycline C2 amides[2]. This technical guide provides a comprehensive overview of the known biological activity of **Dactylocycline D** and its class, with a focus on its mechanism of action, available quantitative data, and the experimental protocols used for its evaluation.

Mechanism of Action

The primary mechanism of action for the tetracycline class of antibiotics, to which **Dactylocycline D** belongs, is the inhibition of bacterial protein synthesis[4]. Tetracyclines achieve this by binding to the 30S ribosomal subunit in bacteria. This binding sterically hinders the attachment of aminoacyl-tRNA to the ribosome's A site, effectively preventing the elongation of the polypeptide chain during translation. This bacteriostatic action ultimately halts bacterial growth and replication.

While the specific signaling pathways modulated by **Dactylocycline D** have not been elucidated in the available literature, the broader tetracycline class has been shown to have

effects beyond antibacterial action, including anti-inflammatory and anti-apoptotic activities, as well as the inhibition of matrix metalloproteinases.



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